

preparing stock solutions of QO 58 for in vitro assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: QO 58

Cat. No.: B15623911

[Get Quote](#)

Application Notes and Protocols for QO 58

Topic: Preparing Stock Solutions of **QO 58** for in vitro Assays

Audience: Researchers, scientists, and drug development professionals.

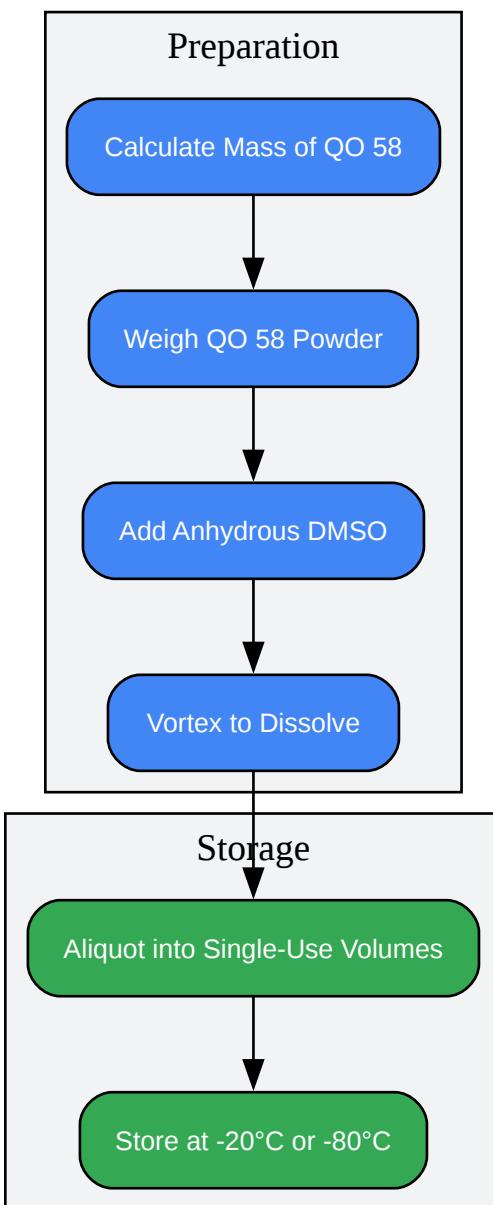
Introduction

QO 58 is a novel and potent pyrazolo[1,5-a]pyrimidin-7(4H)-one compound that functions as a positive modulator, or "opener," of Kv7 (KCNQ) voltage-gated potassium channels.^{[1][2]} Its distinct mechanism of action, targeting the voltage-sensing domain of the Kv7.2 channel subunit, leads to the stabilization of the open state of the channel.^[2] This activity enhances the M-type potassium current (IKM), effectively dampening neuronal excitability.^{[1][2]} These characteristics make **QO 58** a valuable research tool for studying neuronal hyperexcitability and a potential therapeutic agent for conditions like neuropathic pain and epilepsy.^{[1][3]} This document provides detailed protocols for the preparation of **QO 58** stock solutions for use in in vitro assays.

Mechanism of Action

QO 58 enhances the activity of Kv7 channels, which are crucial regulators of neuronal excitability.^[3] It increases the amplitude of currents passing through Kv7.2/Kv7.3 channels, shifts the voltage-dependent activation to more negative potentials, and slows the deactivation

of these channels.[1][4] This modulation of Kv7 channel gating reduces neuronal excitability, highlighting its therapeutic potential.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Modulation of K(v)7 potassium channels by a novel opener pyrazolo[1,5-a]pyrimidin-7(4H)-one compound QO-58 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [preparing stock solutions of QO 58 for in vitro assays]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623911#preparing-stock-solutions-of-qo-58-for-in-vitro-assays\]](https://www.benchchem.com/product/b15623911#preparing-stock-solutions-of-qo-58-for-in-vitro-assays)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com